

physical and chemical properties of guanidinium nitrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Guanidine nitrate

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Guanidinium Nitrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Guanidinium nitrate, a salt composed of the guanidinium cation ($[C(NH_2)_3]^+$) and the nitrate anion (NO_3^-), is a compound of significant interest across various scientific and industrial domains. Its applications range from being a high-energy material in propellants and gas generators to a precursor in the synthesis of pharmaceuticals and other nitrogen-rich compounds.^{[1][2][3]} This technical guide provides an in-depth overview of the fundamental physical and chemical properties of guanidinium nitrate, detailed experimental protocols for its synthesis and characterization, and an exploration of its thermal decomposition pathways. All quantitative data is presented in easily comparable tables, and key processes are visualized using logical diagrams to facilitate a comprehensive understanding for researchers, scientists, and professionals in drug development.

Physical Properties

Guanidinium nitrate is a white, crystalline, odorless solid at room temperature.^{[4][5]} It is known to be hygroscopic, meaning it readily absorbs moisture from the air.^[5]

Tabulated Physical Properties

A summary of the key physical properties of guanidinium nitrate is presented in Table 1 for easy reference and comparison.

Property	Value	References
Molecular Formula	CH ₆ N ₄ O ₃	[4]
Molar Mass	122.08 g/mol	[6]
Appearance	White crystalline solid	[4][5]
Density	1.44 g/cm ³	[6]
Melting Point	213-215 °C (decomposes)	[5]
Water Solubility	12.5 g/100 g at 20°C; 41 g/100 g at 50°C; 79 g/100 g at 80°C	[7]
Methanol Solubility	<1 g/100 g at 20°C; 3.5 g/100 g at 50°C; 12 g/100 g at 80°C	[7]
Other Solubilities	Insoluble in acetone, benzene, and ethyl ether.	[7]
pH of 1% aqueous solution	5.7 (at 25 °C)	[2]

Crystal Structure

The crystal structure of guanidinium nitrate consists of sheets of guanidinium cations and nitrate anions. These ions are linked by N-H...O hydrogen bonds. The carbon and one nitrogen atom of the guanidinium cation, along with the nitrogen and one oxygen atom of the nitrate anion, lie on crystallographic mirror planes, and the sheets are perpendicular to these planes. [8]

Chemical Properties and Reactivity

Guanidinium nitrate is a powerful energetic material and a strong oxidizing agent.[4][7] Its chemical behavior is dominated by the properties of the nitrate anion and the guanidinium cation.

Thermal Decomposition

The thermal decomposition of guanidinium nitrate is a complex process that has been the subject of numerous studies. It is known to decompose and potentially explode at high temperatures.[4] The decomposition is influenced by the presence of acids and bases.[5] A proposed mechanism for its thermal decomposition involves a two-stage process where the major gaseous products are ammonia (NH_3), nitrous oxide (N_2O), nitrogen dioxide (NO_2), and carbon dioxide (CO_2).[9]

The decomposition is not thought to be initiated in the condensed phase due to the high stability of the guanidinium and nitrate ions.[9] A more likely pathway involves the isomerization of guanidinium nitrate in the gas phase, followed by a proton transfer to yield nitric acid and guanidine. These intermediates then undergo further reactions to produce nitroguanidine and water. The subsequent dissociation of nitroguanidine and decomposition of nitric acid lead to the observed gaseous products.[9]

A simplified representation of the proposed initial steps in the gas-phase decomposition of guanidinium nitrate is depicted below.



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Initial steps of Guanidinium Nitrate decomposition.

Explosive Properties

Guanidinium nitrate is classified as an explosive material.[4] It has a detonation velocity in the range of 2,762 to 3,700 m/s.[5] Its explosive nature makes it a component in some rocket propellants and gas-generating compositions for applications like automotive airbags.[1][4]

Experimental Protocols

Synthesis of Guanidinium Nitrate

A common laboratory-scale synthesis of guanidinium nitrate involves the reaction of dicyandiamide with ammonium nitrate.[8]

Materials:

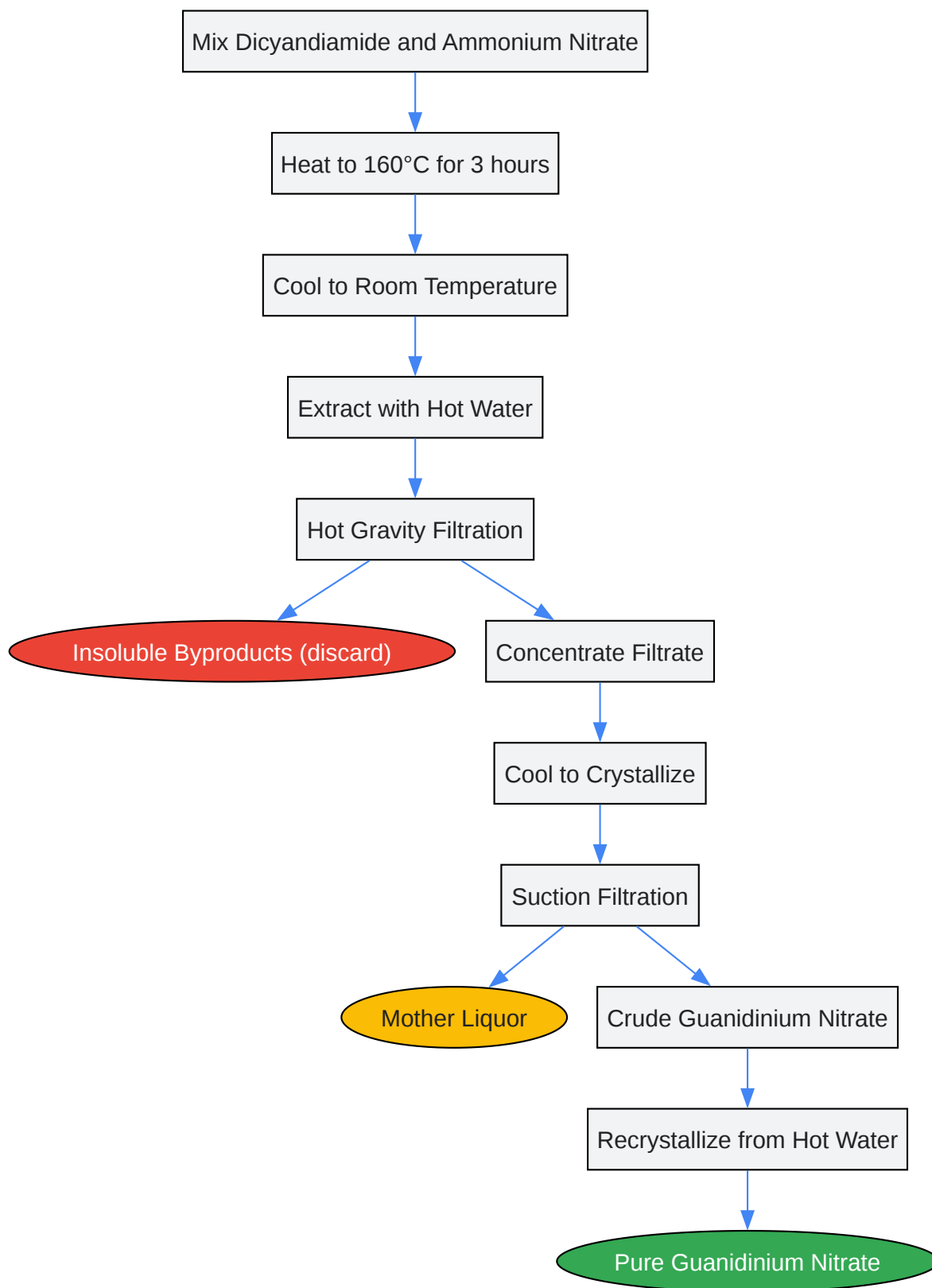
- Dicyandiamide (210 g, 2.5 moles)
- Ammonium nitrate (440 g, 5.5 moles)
- 1 L round-bottom flask
- Oil bath
- Heating mantle
- Steam bath
- Filtration apparatus (Buchner funnel, filter paper)
- Beakers

Procedure:

- Intimately mix 210 g of dicyandiamide and 440 g of ammonium nitrate in a 1 L round-bottom flask.
- Place the flask in an oil bath and heat the mixture. Raise the temperature of the oil bath to 160 °C over approximately 30 minutes.
- Maintain the temperature at 160 °C for three hours. During the first hour, the solid mixture will melt into a clear liquid, which will then begin to solidify.
- After three hours, remove the flask from the oil bath and allow it to cool.
- Extract the solid product from the flask by warming it with successive portions of water on a steam bath until all soluble material is dissolved.
- Filter the hot solution to remove any white, insoluble byproducts (such as ammeline and ammelide).

- Concentrate the filtrate to approximately 1 L and allow it to cool. Guanidinium nitrate will crystallize out of the solution.
- Collect the crystals by suction filtration.
- A second crop of crystals can be obtained by further concentrating the mother liquor to about 250 mL and cooling.
- The crude product can be purified by recrystallization from hot water.^[7]

The workflow for the synthesis and purification of guanidinium nitrate can be visualized as follows:



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Synthesis and purification of Guanidinium Nitrate.

Spectroscopic Characterization

The identity and purity of synthesized guanidinium nitrate can be confirmed using various spectroscopic techniques.

- **Infrared (IR) Spectroscopy:** The IR spectrum of guanidinium nitrate exhibits characteristic absorption bands corresponding to the N-H, C-N, and N-O functional groups. The presence of both the guanidinium cation and the nitrate anion can be confirmed by their respective vibrational modes. IR spectra for guanidinium nitrate are available in public databases such as PubChem and ChemicalBook.[\[10\]](#)[\[11\]](#)
- **Raman Spectroscopy:** Raman spectroscopy is another valuable tool for characterizing guanidinium nitrate. It provides complementary information to IR spectroscopy, particularly for the symmetric vibrations of the molecule. Raman spectra can also be found in databases like PubChem and ChemicalBook.[\[10\]](#)[\[12\]](#)
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - **^1H NMR:** The proton NMR spectrum of the guanidinium cation is expected to show a single resonance for the six equivalent protons of the amino groups. In D_2O , the guanidinium proton signal appears as a singlet.[\[13\]](#)
 - **^{13}C NMR:** The carbon-13 NMR spectrum will show a single resonance corresponding to the central carbon atom of the guanidinium cation. A ^{13}C NMR spectrum for guanidinium nitrate is available on SpectraBase.

Safety and Handling

Guanidinium nitrate is a strong oxidizer and can cause fire if it comes into contact with combustible materials.[\[2\]](#) It is also an explosive and may detonate if subjected to heat, shock, or friction.[\[2\]](#) When heated to decomposition, it emits toxic fumes of nitric acid and nitrogen oxides.[\[10\]](#)

Personal Protective Equipment (PPE):

- Wear appropriate chemical-resistant gloves, safety goggles, and a lab coat.

- In case of dust formation, use a NIOSH-approved respirator.

Handling and Storage:

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
- Keep away from combustible materials, reducing agents, and strong acids.
- Store in tightly closed containers.

Applications

Guanidinium nitrate has a variety of applications, including:

- **Propellants and Explosives:** Due to its high energy content, it is used as a component in rocket propellants and explosives.[\[4\]](#)[\[5\]](#)
- **Gas Generators:** It is used in gas-generating systems, such as those found in automotive airbags.[\[1\]](#)
- **Chemical Synthesis:** It serves as a precursor for the synthesis of other nitrogen-rich compounds, most notably nitroguanidine.[\[1\]](#)
- **Pharmaceuticals:** It is used in the synthesis of certain sulfonamide drugs.[\[7\]](#)
- **Other Industrial Uses:** It also finds applications in the production of photographic materials and disinfectants.[\[7\]](#)

Conclusion

Guanidinium nitrate is a versatile compound with a unique combination of physical and chemical properties. Its energetic nature makes it valuable in propulsion and gas generation, while its chemical reactivity allows for its use as a key intermediate in the synthesis of various important chemicals. A thorough understanding of its properties, synthesis, and safe handling procedures, as outlined in this guide, is crucial for its effective and responsible use in research and industrial applications.

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- To cite this document: BenchChem. [physical and chemical properties of guanidinium nitrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7800015#physical-and-chemical-properties-of-guanidinium-nitrate]

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